

molecular weight and formula of 2-Amino-5-bromo-3-methylbenzoic acid

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Compound of Interest

Compound Name: 2-Amino-5-bromo-3-methylbenzoic acid

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An In-depth Technical Guide to **2-Amino-5-bromo-3-methylbenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **2-Amino-5-bromo-3-methylbenzoic acid**, a compound of interest in various research and development applications.

Core Chemical Identity

2-Amino-5-bromo-3-methylbenzoic acid is a substituted benzoic acid derivative. Its structure incorporates an amino group, a bromine atom, and a methyl group attached to the benzene ring, in addition to the carboxylic acid functional group. This combination of functional groups makes it a versatile building block in organic synthesis.

Chemical Structure

The structural arrangement of **2-Amino-5-bromo-3-methylbenzoic acid** is critical to its chemical reactivity and potential applications. The IUPAC name, **2-amino-5-bromo-3-methylbenzoic acid**, precisely defines the positions of the substituents on the benzoic acid backbone.

Caption: Chemical structure of **2-Amino-5-bromo-3-methylbenzoic acid**.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Amino-5-bromo-3-methylbenzoic acid** is provided in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₈ H ₈ BrNO ₂	[1][2][3][4]
Molecular Weight	230.06 g/mol	[1][2][5]
CAS Number	206548-13-2	[1][3][4]
Appearance	Solid	
Melting Point	236-238 °C	[1]
Boiling Point	347.9 °C at 760 mmHg	[1]
Purity	Typically ≥95%	[4]

Synthesis and Reactivity

Synthetic Approach

One documented method for the synthesis of **2-Amino-5-bromo-3-methylbenzoic acid** involves the bromination of 2-amino-3-methylbenzoic acid.[1] A solution of 2-amino-3-methylbenzoic acid in a suitable solvent, such as DMSO, is treated with a brominating agent like 40% hydrobromic acid.[1] The reaction mixture is typically stirred at room temperature to allow for the electrophilic aromatic substitution to occur, leading to the formation of the desired product as a precipitate.[1]

Experimental Protocol

A representative experimental procedure is as follows:

- To a solution of 2-amino-3-methylbenzoic acid (1.0 eq) in dimethyl sulfoxide (DMSO), add 40% hydrobromic acid (5.0 eq).

- Stir the resulting mixture at room temperature overnight.
- Observe the formation of a white precipitate.
- Quench the reaction mixture with a saturated aqueous solution of sodium bicarbonate (NaHCO_3).
- Filter the resulting solid and dry it under a vacuum to obtain **2-Amino-5-bromo-3-methylbenzoic acid**.^[1]

Analytical Characterization

The identity and purity of **2-Amino-5-bromo-3-methylbenzoic acid** can be confirmed using various analytical techniques. Liquid chromatography-mass spectrometry (LC/MS) is a common method, with an expected m/z value of approximately 230 ($M+H$)⁺ in positive ion mode.^[1]

Applications in Research and Development

Substituted benzoic acids, such as **2-Amino-5-bromo-3-methylbenzoic acid**, are valuable intermediates in the synthesis of more complex molecules. The presence of amino, bromo, and carboxylic acid functional groups allows for a variety of chemical transformations, making it a useful building block in the development of novel compounds, including those with potential pharmaceutical applications.

References

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